

Preparation and Standardization of Potassium Indigotrisulfonate Solution: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation and standardization of **potassium indigotrisulfonate** solution, a reagent widely utilized in the quantification of ozone and other reactive oxygen species. The methodologies outlined below are based on established procedures, ensuring accuracy and reproducibility in experimental results.

Overview and Principle

Potassium indigotrisulfonate is a dye that undergoes rapid decolorization upon reaction with ozone.[1][2] This stoichiometric reaction forms the basis of the "indigo method" for the determination of ozone in aqueous solutions. The decrease in absorbance at 600 nm is directly proportional to the concentration of ozone.[3][4] Accurate preparation and standardization of the **potassium indigotrisulfonate** solution are critical for obtaining reliable quantitative data.

Materials and Reagents



Reagent	Grade	Supplier Example
Potassium Indigotrisulfonate	Analytical Reagent	Sigma-Aldrich
Phosphoric Acid (85%)	Analytical Reagent	Merck
Sodium Dihydrogen Phosphate Dihydrate	Analytical Reagent	Fisher Scientific
Deionized Water	Type I	Millipore

Preparation of Stock Potassium Indigotrisulfonate Solution (ca. 0.1 mmol/L)

This protocol details the preparation of a buffered stock solution of **potassium indigotrisulfonate**, often referred to as Indigo Reagent.

Protocol:

- Accurately weigh approximately 61.7 mg of potassium indigotrisulfonate (Molecular Weight: 616.72 g/mol) and transfer it to a 100 mL volumetric flask.
- Add approximately 50 mL of deionized water to the flask and sonicate for 15 minutes to dissolve the solid.
- Carefully add 0.5 mL of concentrated phosphoric acid.
- Add 1.3 g of sodium dihydrogen phosphate dihydrate and swirl to dissolve.[3]
- Make up the volume to 100 mL with deionized water.
- Store the solution in a dark, amber glass bottle at 4°C. The solution should be stable for several weeks when stored properly.

Standardization of Potassium Indigotrisulfonate Solution

Methodological & Application





The precise concentration of the prepared stock solution must be determined via spectrophotometric analysis. This involves measuring the absorbance of a diluted solution and using the molar extinction coefficient.

Protocol:

- Preparation of Diluted Standard: Accurately pipette 1.00 mL of the stock potassium indigotrisulfonate solution into a 100 mL volumetric flask and dilute to the mark with deionized water. This creates a solution with an approximate concentration of 1 μmol/L.
- Spectrophotometric Measurement:
 - Set the spectrophotometer to a wavelength of 600 nm.[3][4]
 - Use deionized water as a blank to zero the instrument.
 - Measure the absorbance of the diluted standard solution in a 1 cm path length quartz cuvette.
 - Perform the measurement in triplicate to ensure accuracy.
- Calculation of Concentration: The molar concentration of the stock solution can be calculated using the Beer-Lambert law:

 $A = \varepsilon cI$

Where:

- A is the absorbance of the diluted solution
- \circ ε (epsilon) is the molar extinction coefficient of **potassium indigotrisulfonate** at 600 nm (20,000 L mol⁻¹ cm⁻¹)
- c is the concentration of the diluted solution (in mol/L)
- I is the path length of the cuvette (1 cm)



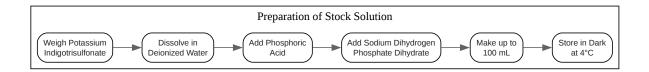
The concentration of the stock solution is then calculated by multiplying the concentration of the diluted solution by the dilution factor (100 in this case).

Table of Quantitative Data:

Parameter	Value
Molecular Weight of Potassium Indigotrisulfonate	616.72 g/mol [4][5]
Wavelength of Maximum Absorbance (λmax)	600 nm[3][4]
Molar Extinction Coefficient (ε) at 600 nm	20,000 L mol ⁻¹ cm ⁻¹
Recommended Storage Conditions	4°C in the dark

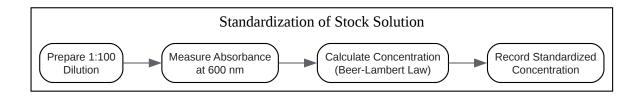
Experimental Workflows

The following diagrams illustrate the key steps in the preparation and standardization of the **potassium indigotrisulfonate** solution.



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Caption: Workflow for the preparation of **potassium indigotrisulfonate** stock solution.





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